

3,4,5-Trifluorobenzoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 3,4,5-Trifluorobenzoyl chloride

Cat. No.: B099636

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An In-depth Technical Guide to 3,4,5-Trifluorobenzoyl Chloride

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides a concise technical overview of **3,4,5-Trifluorobenzoyl chloride**, focusing on its fundamental molecular properties.

Core Molecular Data

The essential quantitative data for **3,4,5-Trifluorobenzoyl chloride** is summarized in the table below for straightforward reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₂ ClF ₃ O [1] [2] [3]
Molecular Weight	194.54 g/mol [2] [3] [4]
CAS Number	177787-26-7 [1] [4]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name and its corresponding molecular formula and weight.

3,4,5-Trifluorobenzoyl chloride

defines

Molecular Formula: C₇H₂ClF₃O

Molecular Weight: 194.54 g/mol

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References

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- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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